

# Proper Disposal of 2-Acetamido-5-bromopyridine: A Safety and Operations Guide

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## Compound of Interest

Compound Name: 2-Acetamido-5-bromopyridine

Cat. No.: B057907

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This document provides essential safety, handling, and disposal procedures for **2-Acetamido-5-bromopyridine** (CAS No. 7169-97-3). Adherence to these guidelines is critical for ensuring personnel safety and environmental compliance within a laboratory setting. This compound is classified as harmful if swallowed, a skin irritant, and a serious eye irritant.<sup>[1][2]</sup>

## Key Safety and Handling Data

A summary of critical quantitative and safety data for **2-Acetamido-5-bromopyridine** is provided below. This information should be reviewed as part of a comprehensive risk assessment prior to handling and disposal.

Property	Value	Reference
CAS Number	7169-97-3	[1][3][4]
Molecular Formula	C7H7BrN2O	[2][3]
Molecular Weight	215.05 g/mol	[2]
GHS Classification	Acute toxicity, Oral (Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2)	[1]
Signal Word	Warning	[1][2]
Hazard Statements	H302: Harmful if swallowed, H315: Causes skin irritation, H319: Causes serious eye irritation	[1]
Precautionary Statements	P264, P270, P280, P301+P312+P330, P337+P313, P501	[1]

## Experimental Protocol: Disposal Procedure

The following step-by-step protocol must be strictly followed for the safe disposal of **2-Acetamido-5-bromopyridine**. This procedure is applicable to the pure compound and any materials grossly contaminated with it.

### 1.0 Personal Protective Equipment (PPE)

1.1. Before initiating any disposal procedures, ensure that appropriate personal protective equipment is worn. This includes:

- Nitrile gloves (or other chemically resistant gloves).
- Safety goggles or a face shield.
- A laboratory coat.

### 2.0 Waste Segregation and Collection

2.1. Designate a specific, clearly labeled hazardous waste container for **2-Acetamido-5-bromopyridine** waste. 2.2. The container must be made of a compatible material (e.g., polyethylene), be in good condition, and have a secure, sealable lid. 2.3. The container must be clearly labeled as "Hazardous Waste" and include the chemical name: "**2-Acetamido-5-bromopyridine**". 2.4. Carefully transfer any solid **2-Acetamido-5-bromopyridine** waste into the designated container, avoiding dust generation. 2.5. Place any contaminated disposable materials, such as weighing paper or contaminated gloves, into the same designated hazardous waste container.

### 3.0 Storage of Hazardous Waste

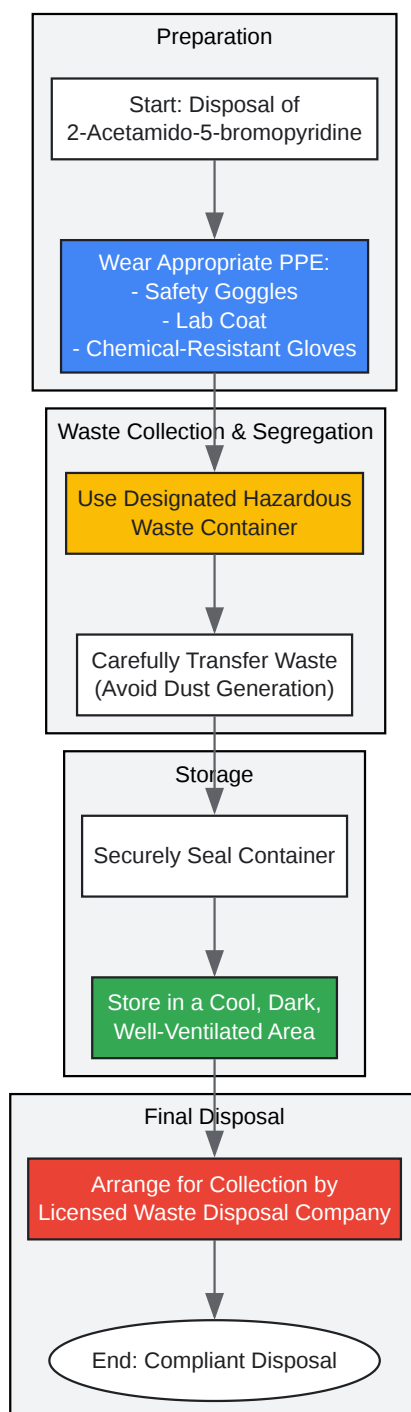
3.1. Securely seal the hazardous waste container. 3.2. Store the sealed container in a designated, well-ventilated hazardous waste accumulation area. 3.3. The storage area should be kept cool and dark, away from incompatible materials.[2]

### 4.0 Final Disposal

4.1. Arrange for the collection of the hazardous waste container by a licensed environmental waste management company. 4.2. All disposal activities must be conducted in accordance with local, state, and federal regulations.[1] 4.3. Do not dispose of **2-Acetamido-5-bromopyridine** in the regular trash or down the sanitary sewer.

## Disposal Workflow

The following diagram illustrates the key decision points and steps in the disposal process for **2-Acetamido-5-bromopyridine**.



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Caption: Disposal workflow for **2-Acetamido-5-bromopyridine**.

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- To cite this document: BenchChem. [Proper Disposal of 2-Acetamido-5-bromopyridine: A Safety and Operations Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057907#2-acetamido-5-bromopyridine-proper-disposal-procedures]

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